

N-Cyclobutylaniline: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *N-cyclobutylaniline*

CAS No.: 155342-90-8

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Prepared by: Gemini, Senior Application Scientist

Abstract

N-cyclobutylaniline, also known by its IUPAC name N-phenylcyclobutanamine, is a secondary aromatic amine that has garnered increasing interest within the fields of medicinal chemistry and materials science. The incorporation of the cyclobutyl moiety imparts unique conformational constraints and metabolic stability to the parent aniline structure, making it a valuable building block in the design of novel therapeutic agents and functional materials. This guide provides an in-depth overview of **N-cyclobutylaniline**, encompassing its nomenclature, physicochemical properties, synthesis, reactivity, and applications, with a particular focus on its relevance to drug discovery and development. Detailed, field-proven protocols and safety considerations are included to support researchers in its practical application.

Chemical Identity and Nomenclature

The unambiguous identification of a chemical entity is paramount for scientific communication and reproducibility. This section details the systematic nomenclature, synonyms, and key identifiers for **N-cyclobutylaniline**.

The structure consists of a cyclobutyl group attached to the nitrogen atom of an aniline molecule. According to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, the preferred name is N-phenylcyclobutanamine. However, the semi-systematic name, **N-cyclobutylaniline**, is widely used in literature and commercial catalogs.

Table 1: Chemical Identifiers for **N-cyclobutylaniline**

Identifier	Value	Source
IUPAC Name	N-phenylcyclobutanamine	-
Systematic Name	N-cyclobutylaniline	-
Synonyms	Cyclobutylphenylamine, Phenylcyclobutylamine	[1]
CAS Number	22253-93-8	[1]
Molecular Formula	C ₁₀ H ₁₃ N	[1]
Molecular Weight	147.22 g/mol	[1]
SMILES	<chem>C1CC(NC2=CC=CC=C2)C1</chem>	[1]
InChIKey	YXJVORYGMJOTQU- UHFFFAOYSA-N	[1]

Physicochemical and Spectroscopic Properties

Understanding the physical and spectroscopic properties of **N-cyclobutylaniline** is essential for its handling, purification, and characterization.

Physical Properties

The physical properties of **N-cyclobutylaniline** are influenced by the combination of the aromatic phenyl ring and the aliphatic cyclobutyl group.

Table 2: Computed Physical Properties of **N-cyclobutylaniline**

Property	Value	Notes
Molecular Weight	147.22 g/mol	Calculated from the molecular formula.
XLogP3-AA	2.7	An indicator of lipophilicity.[1]
Hydrogen Bond Donor Count	1	The N-H group can act as a hydrogen bond donor.[1]
Hydrogen Bond Acceptor Count	1	The nitrogen atom can act as a hydrogen bond acceptor.[1]
Rotatable Bond Count	1	The C-N bond between the cyclobutyl and phenyl groups. [1]

Spectroscopic Characterization

Spectroscopic analysis is critical for confirming the identity and purity of synthesized **N-cyclobutylaniline**. Below are the expected spectral characteristics based on its structure and data from analogous compounds.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the aromatic and aliphatic protons. The protons on the phenyl ring (C₆H₅) would typically appear in the downfield region (δ 6.5-7.5 ppm). The methine proton on the cyclobutyl ring attached to the nitrogen (N-CH) would be shifted downfield (δ ~3.5-4.5 ppm) due to the deshielding effect of the nitrogen atom. The remaining methylene protons of the cyclobutyl ring would appear as complex multiplets in the upfield region (δ ~1.6-2.5 ppm). The N-H proton would present as a broad singlet, with its chemical shift being concentration and solvent-dependent.[2][3]
- ¹³C NMR Spectroscopy:** The carbon NMR spectrum would show characteristic signals for the aromatic and cyclobutyl carbons. The aromatic carbons would resonate in the δ 110-150 ppm range. The carbon atom of the cyclobutyl ring attached to the nitrogen (N-CH) would appear around δ 50-60 ppm, while the other cyclobutyl carbons would be found further upfield (δ ~15-35 ppm).[4]

- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands. A sharp to medium peak around $3350\text{--}3450\text{ cm}^{-1}$ corresponds to the N-H stretching vibration. Aromatic C-H stretching vibrations would be observed just above 3000 cm^{-1} . Aliphatic C-H stretching from the cyclobutyl group would appear just below 3000 cm^{-1} . The C=C stretching vibrations of the aromatic ring would be visible in the $1500\text{--}1600\text{ cm}^{-1}$ region.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Synthesis of N-cyclobutylaniline

The synthesis of N-alkylanilines can be achieved through several methods. For **N-cyclobutylaniline**, the most direct and widely applicable laboratory-scale method is the reductive amination of aniline with cyclobutanone. This method is favored for its high efficiency and operational simplicity.[\[8\]](#)[\[9\]](#)[\[10\]](#)

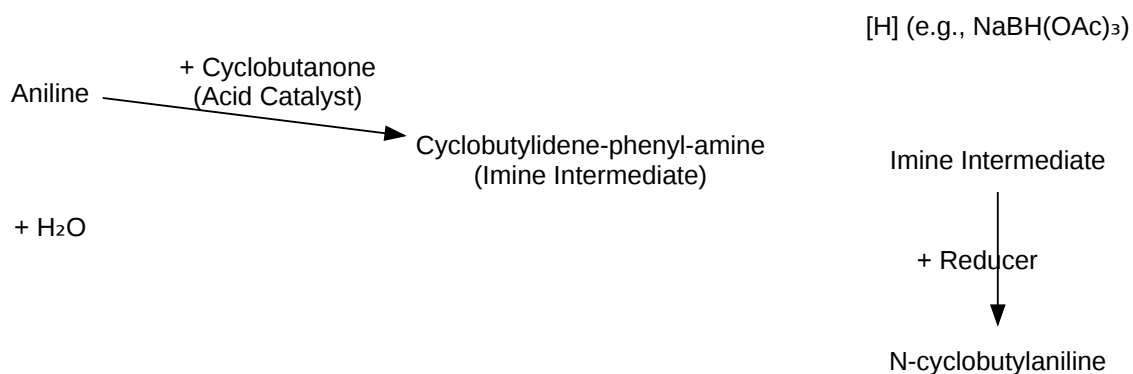
Reductive Amination: Mechanism and Rationale

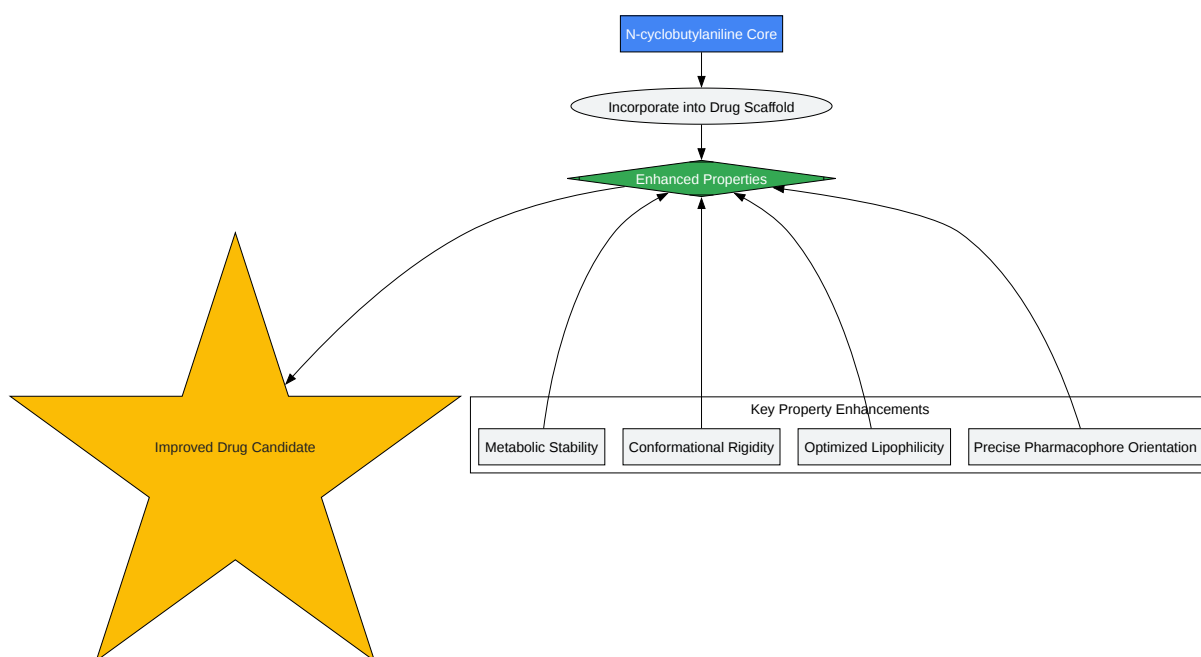
Reductive amination is a two-step, one-pot process that forms a new C-N bond.[\[9\]](#)[\[10\]](#)

- Imine Formation: Aniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of cyclobutanone. This is followed by dehydration to form a cyclobutylidene-phenyl-amine (an imine or Schiff base) intermediate. This step is typically acid-catalyzed to facilitate the dehydration.
- Reduction: The C=N double bond of the imine is then selectively reduced to a C-N single bond to yield the final secondary amine product. This reduction is achieved using a mild reducing agent that does not reduce the starting ketone.

Sodium triacetoxyborohydride, $\text{NaBH}(\text{OAc})_3$, is an ideal reducing agent for this transformation. It is mild enough not to reduce the ketone but is highly effective at reducing the protonated imine intermediate, driving the reaction towards the product.[\[11\]](#)

Cyclobutanone





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